

Application Notes and Protocols for the Quantification of 4'-Bromopropiophenone

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Compound of Interest

Compound Name: 4'-Bromopropiophenone

Cat. No.: B130284

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4'-Bromopropiophenone is a key intermediate in the synthesis of various pharmaceutical compounds. Its purity and concentration are critical parameters that can influence the yield and impurity profile of the final active pharmaceutical ingredient (API). Accurate and precise analytical methods are therefore essential for monitoring its quality and ensuring the consistency of manufacturing processes.

These application notes provide detailed protocols for the quantitative analysis of **4'-Bromopropiophenone** using three common analytical techniques: High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and UV-Vis Spectrophotometry. The methodologies described are based on established principles of analytical chemistry and can be adapted and validated for specific laboratory and sample matrix requirements.

High-Performance Liquid Chromatography (HPLC)

HPLC is a robust and widely used technique for the separation, identification, and quantification of non-volatile and thermally labile compounds. A reverse-phase HPLC method is presented here for the determination of **4'-Bromopropiophenone**.

Experimental Protocol

1.1. Instrumentation and Chromatographic Conditions:

A standard HPLC system equipped with a UV detector is suitable for this analysis.

Parameter	Recommended Setting
HPLC Column	C18, 4.6 mm x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile:Water (60:40, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	254 nm
Injection Volume	10 µL
Run Time	10 minutes

1.2. Reagents and Materials:

- **4'-Bromopropiophenone** reference standard (purity ≥99%)
- Acetonitrile (HPLC grade)
- Water (HPLC grade, filtered and deionized)
- Methanol (HPLC grade)
- 0.45 µm syringe filters

1.3. Preparation of Standard Solutions:

- **Standard Stock Solution (1000 µg/mL):** Accurately weigh approximately 10 mg of 4'-Bromopropiophenone reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with methanol.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 100

µg/mL. These solutions are used to establish the calibration curve.

1.4. Sample Preparation:

- Accurately weigh a sample containing **4'-Bromopropiophenone**.
- Dissolve the sample in methanol to achieve a theoretical concentration within the calibration range.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial prior to injection.

1.5. Data Analysis:

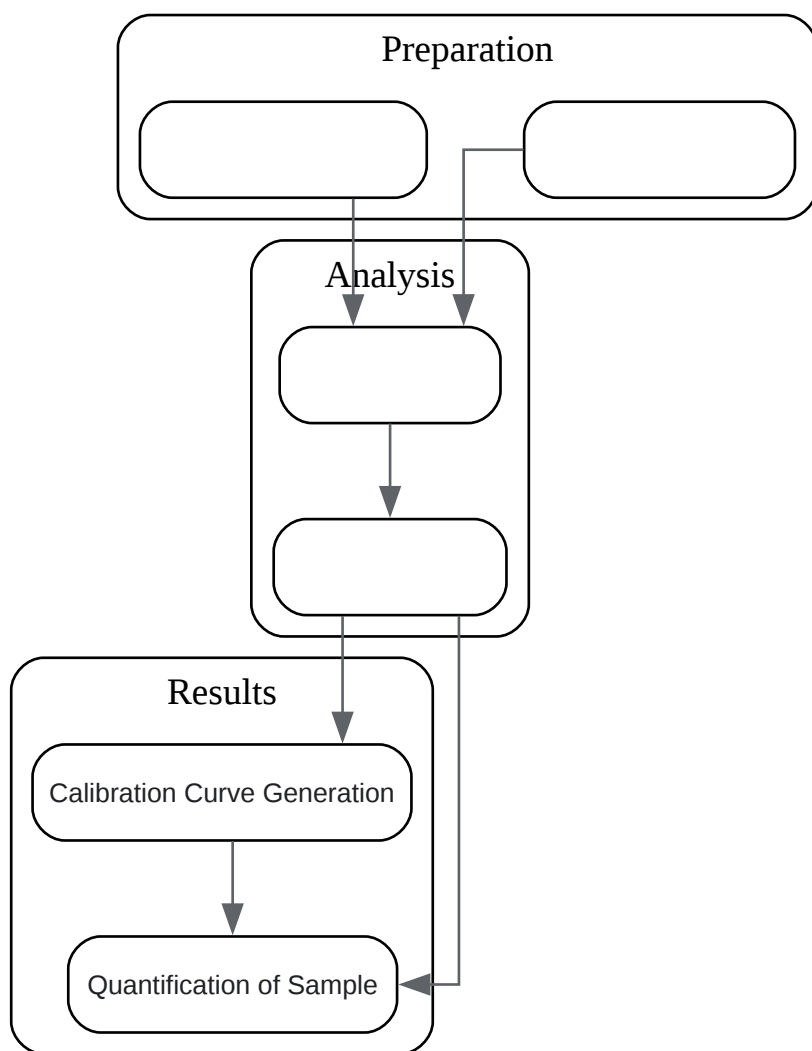
- Construct a calibration curve by plotting the peak area of the **4'-Bromopropiophenone** standard solutions against their corresponding concentrations.
- Determine the concentration of **4'-Bromopropiophenone** in the sample by interpolating its peak area on the calibration curve.

Expected Quantitative Data (Requires Validation)

The following table summarizes the expected performance characteristics of the HPLC method. These values are typical for such an analysis and must be confirmed through in-house validation.

Parameter	Expected Value
Linearity (R^2)	> 0.999
Linear Range	1 - 100 µg/mL
Limit of Detection (LOD)	~0.1 µg/mL
Limit of Quantification (LOQ)	~0.3 µg/mL
Accuracy (% Recovery)	98 - 102%
Precision (%RSD)	< 2%

Experimental Workflow



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Caption: Workflow for HPLC quantification of **4'-Bromopropiophenone**.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds. It provides both qualitative and quantitative information.

Experimental Protocol

2.1. Instrumentation and Conditions:

A standard GC-MS system is used for this analysis.

Parameter	Recommended Setting
GC Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent)
Injector Temperature	250°C
Injection Mode	Split (e.g., 20:1)
Injection Volume	1 µL
Oven Temperature Program	Initial 100°C for 1 min, ramp to 280°C at 20°C/min, hold for 5 min
Carrier Gas	Helium at a constant flow of 1.0 mL/min
MS Transfer Line Temp	280°C
Ion Source Temperature	230°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Mode	Full Scan (m/z 50-300) for identification and Selected Ion Monitoring (SIM) for quantification
SIM Ions	m/z 183, 185, 155 (quantification ion: 183)

2.2. Reagents and Materials:

- **4'-Bromopropiophenone** reference standard (purity ≥99%)
- Dichloromethane (GC grade) or other suitable solvent
- Anhydrous sodium sulfate

2.3. Preparation of Standard Solutions:

- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 10 mg of **4'-Bromopropiophenone** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with dichloromethane.

- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with dichloromethane to obtain concentrations ranging from 0.1 µg/mL to 10 µg/mL.

2.4. Sample Preparation:

- Accurately weigh a sample containing **4'-Bromopropiophenone**.
- Extract the sample with dichloromethane.
- Dry the extract over anhydrous sodium sulfate.
- Dilute the extract with dichloromethane to a theoretical concentration within the calibration range.

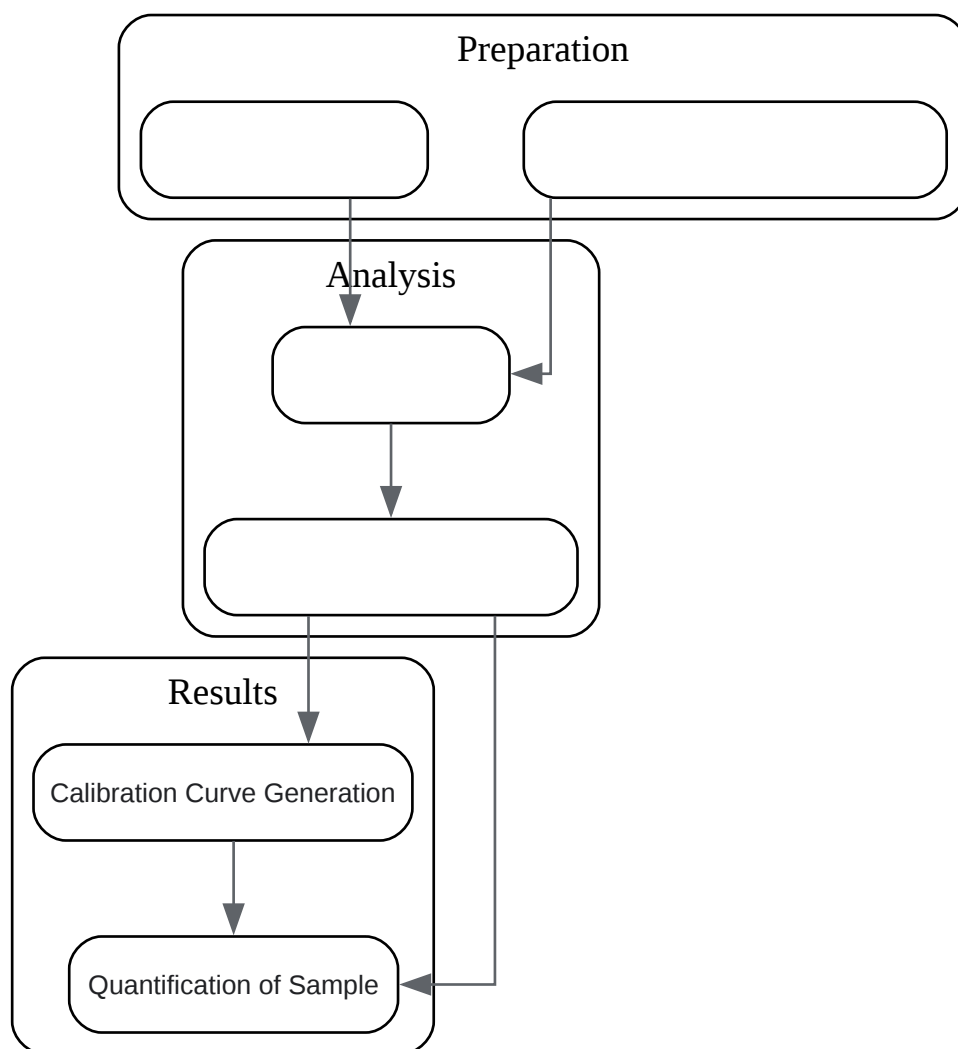
2.5. Data Analysis:

- Construct a calibration curve by plotting the peak area of the selected quantification ion (m/z 183) from the standard solutions against their concentrations.
- Determine the concentration of **4'-Bromopropiophenone** in the sample by interpolating its peak area on the calibration curve.

Expected Quantitative Data (Requires Validation)

Parameter	Expected Value
Linearity (R ²)	> 0.998
Linear Range	0.1 - 10 µg/mL
Limit of Detection (LOD)	~0.02 µg/mL
Limit of Quantification (LOQ)	~0.06 µg/mL
Accuracy (% Recovery)	95 - 105%
Precision (%RSD)	< 5%

Experimental Workflow



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Caption: Workflow for GC-MS quantification of **4'-Bromopropiophenone**.

UV-Vis Spectrophotometry

UV-Vis spectrophotometry is a simple, rapid, and cost-effective method for the quantification of compounds that absorb ultraviolet or visible light.

Experimental Protocol

3.1. Instrumentation:

A double-beam UV-Vis spectrophotometer is recommended.

Parameter	Setting
Wavelength of Maximum Absorbance (λ_{max})	To be determined experimentally (expect ~250-260 nm in Methanol)
Slit Width	1 nm
Scan Speed	Medium
Cuvette Path Length	1 cm

3.2. Reagents and Materials:

- **4'-Bromopropiophenone** reference standard (purity $\geq 99\%$)
- Methanol (spectroscopic grade)

3.3. Determination of λ_{max} :

- Prepare a dilute solution of **4'-Bromopropiophenone** in methanol (e.g., 10 $\mu\text{g/mL}$).
- Scan the solution from 200 to 400 nm against a methanol blank to determine the wavelength of maximum absorbance (λ_{max}).

3.4. Preparation of Standard Solutions:

- **Standard Stock Solution (100 $\mu\text{g/mL}$):** Accurately weigh approximately 10 mg of **4'-Bromopropiophenone** reference standard and transfer it to a 100 mL volumetric flask. Dissolve and dilute to volume with methanol.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with methanol to obtain concentrations that give absorbances in the linear range (typically 0.1 to 1.0 AU).

3.5. Sample Preparation:

- Accurately weigh a sample containing **4'-Bromopropiophenone**.

- Dissolve the sample in methanol and dilute to a concentration that falls within the linear range of the calibration curve.

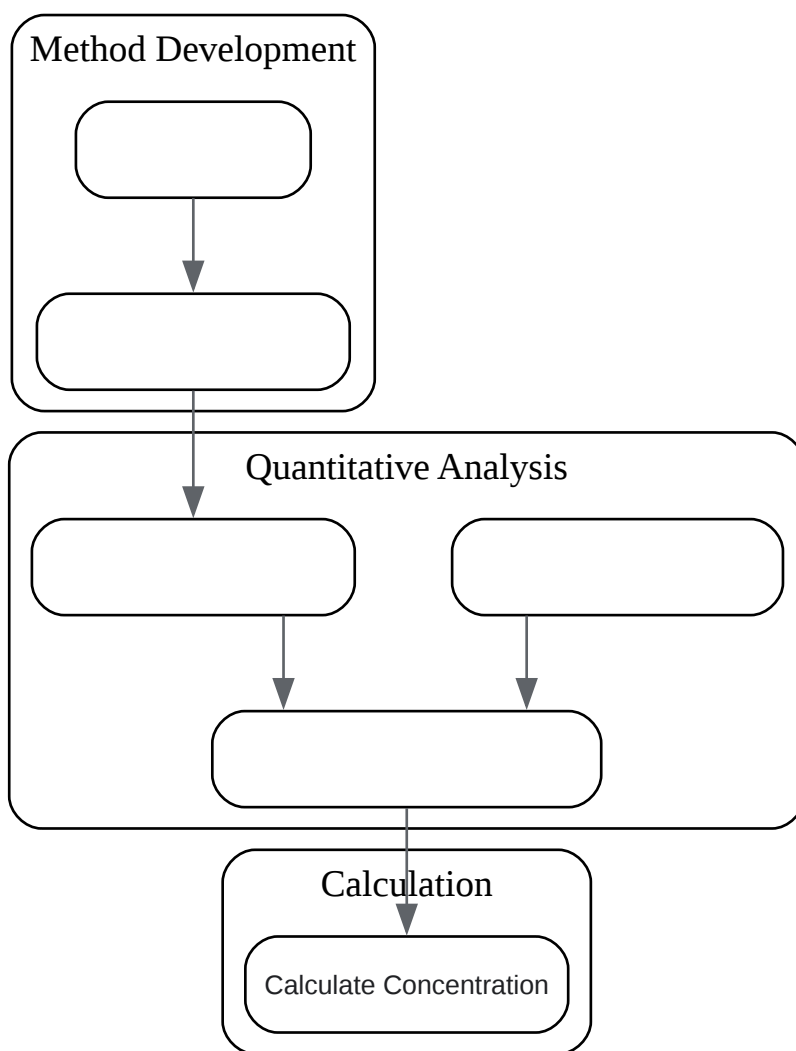
3.6. Data Analysis:

- Construct a calibration curve by plotting the absorbance of the standard solutions at λ_{max} against their concentrations.
- Measure the absorbance of the sample solution at λ_{max} and determine its concentration from the calibration curve.

Expected Quantitative Data (Requires Validation)

Parameter	Expected Value
Linearity (R^2)	> 0.995
Linear Range	Dependent on molar absorptivity, typically 2 - 20 $\mu\text{g/mL}$
Limit of Detection (LOD)	$\sim 0.2 \mu\text{g/mL}$
Limit of Quantification (LOQ)	$\sim 0.6 \mu\text{g/mL}$
Accuracy (% Recovery)	97 - 103%
Precision (%RSD)	< 3%

Logical Relationship of Method Development



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Caption: Logical steps for UV-Vis quantification of **4'-Bromopropiophenone**.

Summary of Quantitative Data

The following table provides a comparative summary of the expected quantitative performance for the three analytical methods described. Researchers should select the most appropriate method based on the required sensitivity, selectivity, and available instrumentation.

Analytical Method	Linearity (R ²)	Linear Range	LOD	LOQ	Accuracy (% Recovery)	Precision (%RSD)
HPLC	> 0.999	1 - 100 µg/mL	~0.1 µg/mL	~0.3 µg/mL	98 - 102%	< 2%
GC-MS	> 0.998	0.1 - 10 µg/mL	~0.02 µg/mL	~0.06 µg/mL	95 - 105%	< 5%
UV-Vis	> 0.995	2 - 20 µg/mL	~0.2 µg/mL	~0.6 µg/mL	97 - 103%	< 3%

Disclaimer: The provided protocols and expected quantitative data are for guidance purposes only. It is imperative that any analytical method be fully validated in the end-user's laboratory for its intended use to ensure the accuracy and reliability of the results. Validation should be performed in accordance with relevant regulatory guidelines (e.g., ICH Q2(R1)).

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